

n-Octylcyclohexane safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Octylcyclohexane

Cat. No.: B162980

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An In-depth Technical Guide to the Safety Data for **n-Octylcyclohexane**

This guide provides a comprehensive overview of the safety and hazard information for **n-Octylcyclohexane**, compiled for researchers, scientists, and professionals in drug development. The following sections detail the substance's properties, hazard classifications, and handling precautions, presenting quantitative data in structured tables and visualizing key hazard relationships.

Substance Identification

n-Octylcyclohexane is a saturated aliphatic hydrocarbon. Its identification details are summarized below.

Identifier	Value
Chemical Name	n-Octylcyclohexane
Synonyms	1-Cyclohexyloctane, Cyclohexane, octyl-[1][2][3]
CAS Number	1795-15-9[4][5]
Molecular Formula	C14H28[1][4][5][6]
Molecular Weight	196.37 g/mol [1][4][5][6]
EINECS Number	217-271-8[1][4][5]
IUPAC Name	octylcyclohexane[1]

Physical and Chemical Properties

The physical and chemical properties of **n-Octylcyclohexane** determine its behavior under various conditions.

Property	Value
Physical Form	Clear liquid[3][4][5]
Color	Colorless to Almost Colorless[4][5]
Melting Point	-19.69 °C[4][5]
Boiling Point	264 °C[4][5] - 280 °C[2]
Density	0.81 g/cm³[4][5]
Refractive Index	1.4500 - 1.4520[4][5]
Octanol/Water Partition Coefficient (log Pow)	7.3 (Computed)[1]

Hazard Identification and Classification

n-Octylcyclohexane is classified based on the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity if swallowed.

Hazard Classification	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed[4]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation[4]
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation[4]

Signal Word: Warning[4]

Hazard Pictograms: GHS07 (Exclamation Mark)

Experimental Protocols

Detailed experimental protocols for the determination of the specific physical, chemical, and toxicological properties of **n-Octylcyclohexane** are not provided in the publicly available safety data sheets and chemical databases. However, such properties are typically determined using standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) or the American Society for Testing and Materials (ASTM).

For instance:

- Boiling Point is often determined according to OECD Test Guideline 103. This method involves distilling the substance to determine the temperature at which it boils at atmospheric pressure.
- Skin Irritation potential is typically assessed using OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This involves applying the substance to the skin of a test animal (historically rabbits, now often using in vitro methods) and observing for signs of erythema and edema.

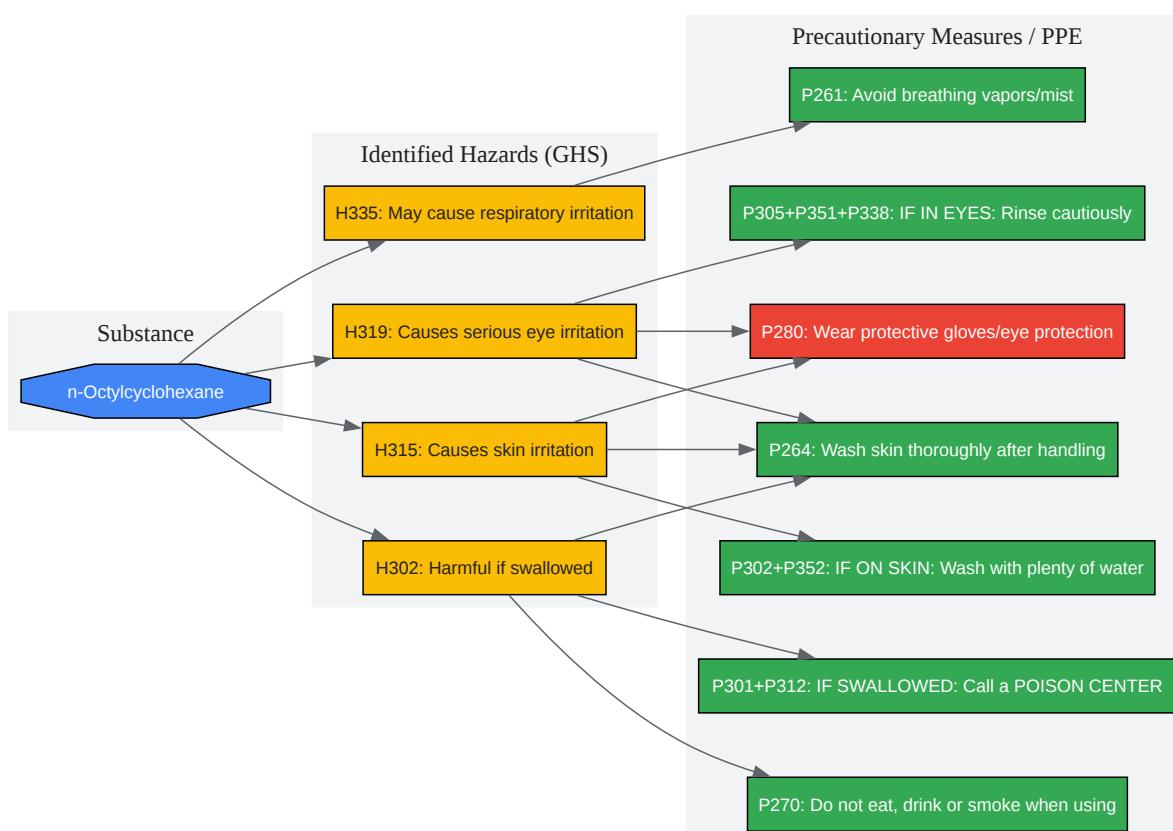
- Eye Irritation is evaluated using methods like OECD Test Guideline 405 (Acute Eye Irritation/Corrosion), which involves applying the test substance to an animal's eye and assessing the degree of ocular lesions.
- Acute Oral Toxicity is generally determined by OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), which involves administering the substance to fasted animals and observing for mortality and clinical signs over a set period.

These standardized methods ensure that the data generated is reliable, reproducible, and comparable across different laboratories and regulatory bodies.

Hazard and Precautionary Measures Relationship

The following diagram illustrates the logical relationship between the intrinsic hazards of **n-Octylcyclohexane** and the required precautionary measures for safe handling.

n-Octylcyclohexane Hazard and Precautionary Flow

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Caption: Logical flow from substance identification to hazards and required precautions.

Safe Handling and Storage

Safe handling and storage are critical to minimizing exposure and risk.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
- Wash skin thoroughly after handling.[4]
- Use only in well-ventilated areas.[7]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[4][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][9]
- Take precautionary measures against static discharge.[7]

Storage:

- Keep the container tightly closed.[7]
- Store in a cool, dry, and well-ventilated place.[9]
- Protect from sunlight.[7]
- Keep away from incompatible materials and oxidizing substances.[9]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[4] Rinse mouth. Do NOT induce vomiting due to the risk of aspiration.[7]
- If on Skin: Wash with plenty of water.[4] Take off immediately all contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.

Fire-Fighting Measures

While **n-Octylcyclohexane** is not classified as flammable based on the available SDS, general precautions for combustible liquids should be taken. Vapors may form explosive mixtures with air.^{[7][10]}

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Vapors are heavier than air and may spread along floors, potentially leading to flashback from an ignition source.^[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

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- To cite this document: BenchChem. [n-Octylcyclohexane safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162980#n-octylcyclohexane-safety-data-sheet-sds-information]

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